

Preparation of AZD6703 Stock Solution in Dimethyl Sulfoxide (DMSO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD 6703

Cat. No.: B1666229

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

AZD6703 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK). Accurate and consistent preparation of stock solutions is critical for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of AZD6703 stock solutions in dimethyl sulfoxide (DMSO).

Physicochemical and Pharmacological Data

A summary of the relevant data for AZD6703 is presented in the table below.

Property	Value	Reference
Target	p38 MAPK	
Molecular Weight	483.55 g/mol	
Solubility	Soluble in DMSO	
Storage of Stock Solution	-20°C or -80°C	

Health and Safety Precautions

AZD6703 is a potent bioactive compound. Appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. All handling of the powdered compound and concentrated stock solutions should be performed in a chemical fume hood to avoid inhalation. In case of contact with skin or eyes, wash the affected area immediately with copious amounts of water.

Experimental Protocol: Preparation of a 10 mM AZD6703 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of AZD6703 in DMSO. The concentration can be adjusted based on experimental needs and the solubility of the compound.

Materials:

- AZD6703 powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

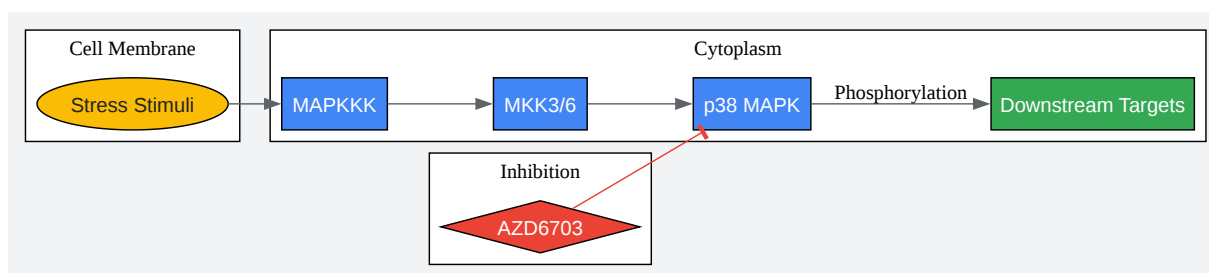
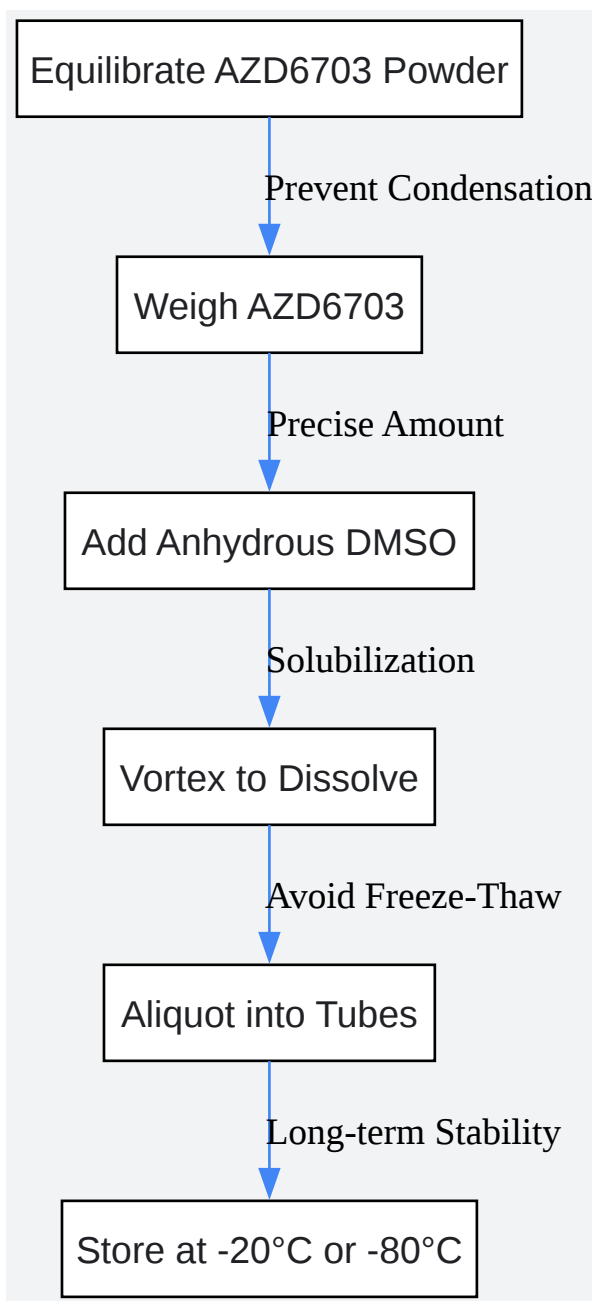
Procedure:

- **Equilibration:** Allow the vial of AZD6703 powder to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation of moisture.
- **Weighing:** In a chemical fume hood, carefully weigh out the desired amount of AZD6703 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.84 mg of AZD6703 (Molecular Weight = 483.55 g/mol).

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the AZD6703 powder. For a 10 mM solution, if you weighed 4.84 mg, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not to exceed 40°C) may be used to aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light. Properly label all tubes with the compound name, concentration, date of preparation, and initials of the preparer.

Visualizations

Diagram 1: Experimental Workflow for AZD6703 Stock Solution Preparation



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com